

Application Notes: 3'-Azido-3'-deoxyadenosine as a Transcriptional Chain Terminator

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Compound of Interest

Compound Name: 3'-Azido-3'-deoxyadenosine

Cat. No.: B1209333

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Introduction

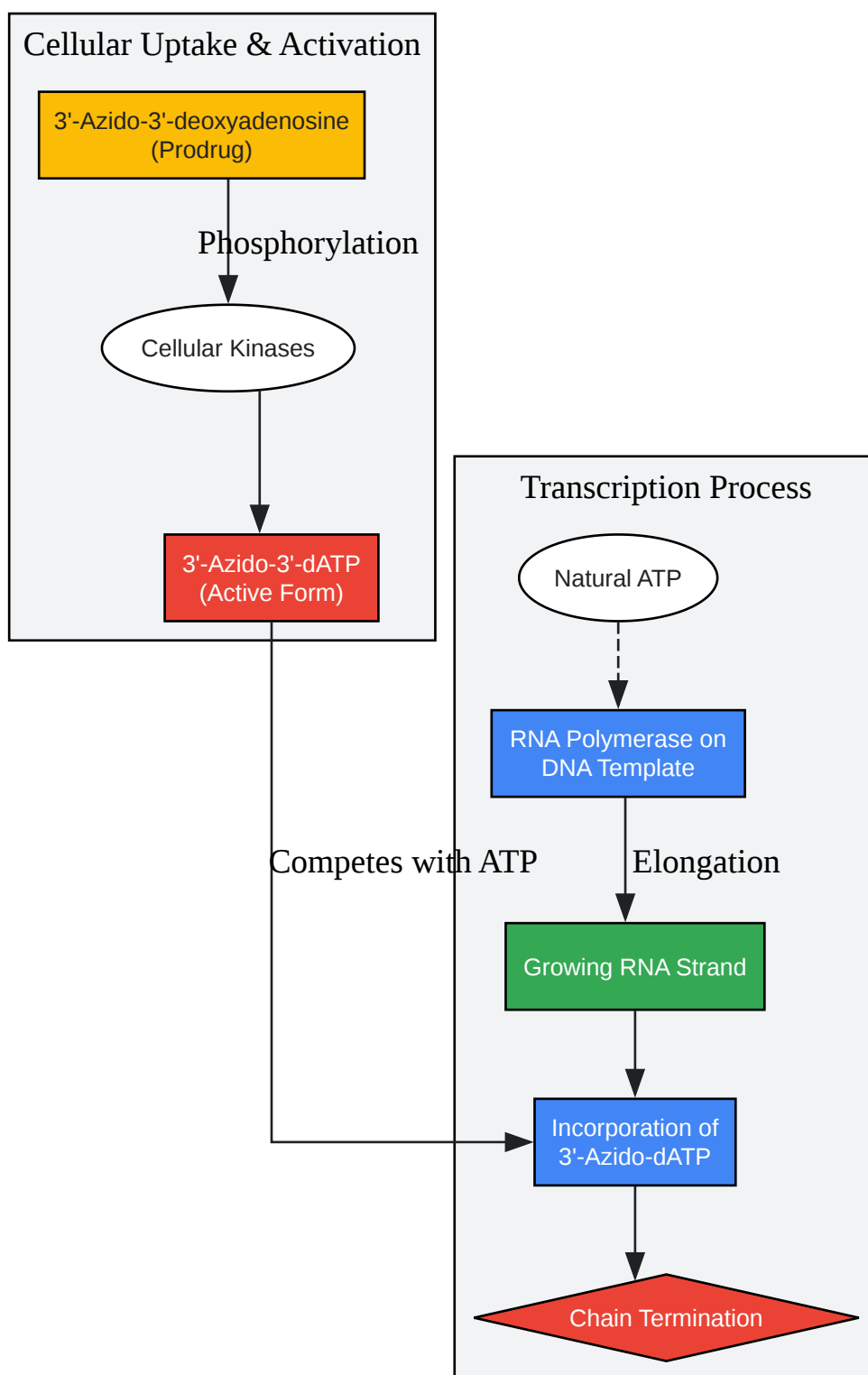
3'-Azido-3'-deoxyadenosine (3'-Azido-dA) is a nucleoside analogue that functions as a potent chain terminator in nucleic acid synthesis. Following intracellular phosphorylation to its active triphosphate form, **3'-Azido-3'-deoxyadenosine** triphosphate (3'-Azido-dATP), it is recognized and incorporated by various RNA polymerases. The key structural modification, an azido group ($-N_3$) at the 3' position of the ribose sugar instead of the hydroxyl group ($-OH$), makes the formation of a subsequent 3'-5' phosphodiester bond impossible. This inability to extend the nucleic acid chain results in the termination of transcription. This property makes 3'-Azido-dA and its derivatives valuable tools in molecular biology for studying transcription processes and as potential therapeutic agents with antiviral and antiproliferative properties.[1][2][3]

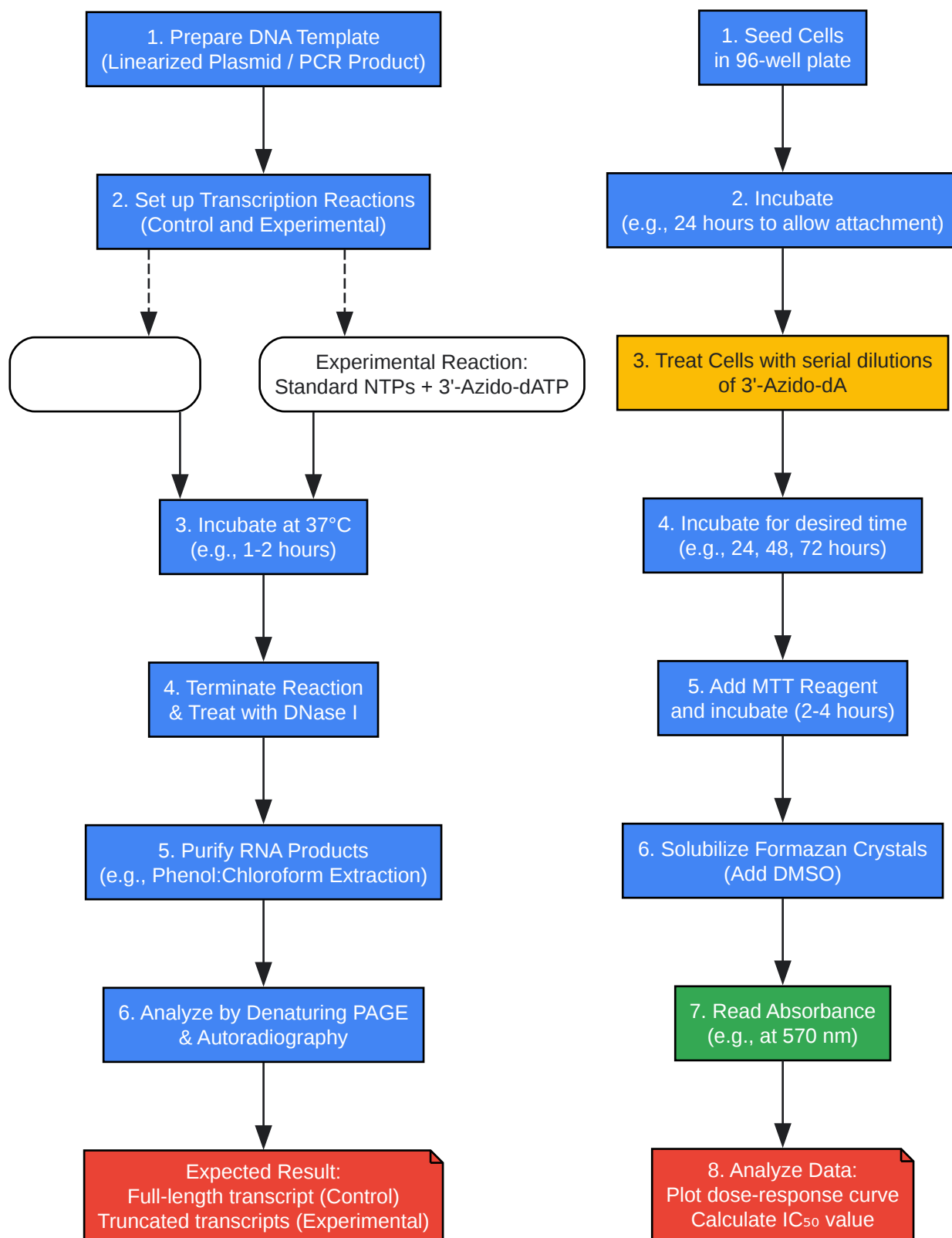
Mechanism of Action

The mechanism of action for 3'-Azido-dA as a chain terminator involves a multi-step process within the cell or in an in vitro system:

- **Phosphorylation:** 3'-Azido-dA is phosphorylated by cellular kinases to its active 5'-triphosphate form, 3'-Azido-dATP.[3]
- **Competition and Incorporation:** 3'-Azido-dATP competes with the natural substrate, adenosine triphosphate (ATP), for the active site of RNA polymerase.

- Chain Termination: Once incorporated into the growing RNA strand opposite a thymine (or uracil) base in the DNA template, the 3'-azido group prevents the catalytic addition of the next nucleotide. The absence of the 3'-hydroxyl group halts the formation of the phosphodiester backbone, leading to the premature termination of transcription.^[1]





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References

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- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. Antiviral agents acting as DNA or RNA chain terminators - PubMed [pubmed.ncbi.nlm.nih.gov]
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